

Mechanism of Action of 1,2-Benzisoxazole-3-acetamide Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Benzisoxazole-3-acetamide

Cat. No.: B1267419

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This in-depth technical guide provides a comprehensive overview of the mechanism of action of **1,2-benzisoxazole-3-acetamide** derivatives, a versatile scaffold exhibiting a wide range of pharmacological activities. This document is intended for researchers, scientists, and drug development professionals, offering detailed insights into the molecular interactions, signaling pathways, and experimental validation of these compounds across different therapeutic areas, including antipsychotic, anticancer, and anti-inflammatory applications.

Core Structure and Therapeutic Diversity

The **1,2-benzisoxazole-3-acetamide** core structure serves as a privileged scaffold in medicinal chemistry, lending itself to modifications that result in compounds with diverse biological targets.^[1] The inherent properties of this heterocyclic system, combined with the versatility of the acetamide linker, allow for the development of targeted therapies.

Core chemical scaffold of **1,2-Benzisoxazole-3-acetamide**.

Antipsychotic Activity: Dopamine and Serotonin Receptor Antagonism

A prominent class of 1,2-benzisoxazole derivatives, which includes well-established drugs like risperidone and its active metabolite paliperidone, exhibits potent antipsychotic effects. The primary mechanism of action for these compounds is the antagonism of dopamine D2 and serotonin 5-HT2A receptors in the central nervous system.

The therapeutic efficacy against the positive symptoms of schizophrenia is largely attributed to the blockade of D2 receptors in the mesolimbic pathway.^[2] Concurrently, the potent antagonism of 5-HT2A receptors is believed to contribute to the efficacy against negative symptoms and a lower incidence of extrapyramidal side effects compared to typical antipsychotics.^{[3][4]} This dual receptor antagonism forms the cornerstone of the "atypical" antipsychotic profile of these derivatives.

Many of these compounds also exhibit affinity for other receptors, such as α 1- and α 2-adrenergic and H1 histaminergic receptors, which can contribute to their side-effect profiles, including orthostatic hypotension and sedation.^{[3][5]}

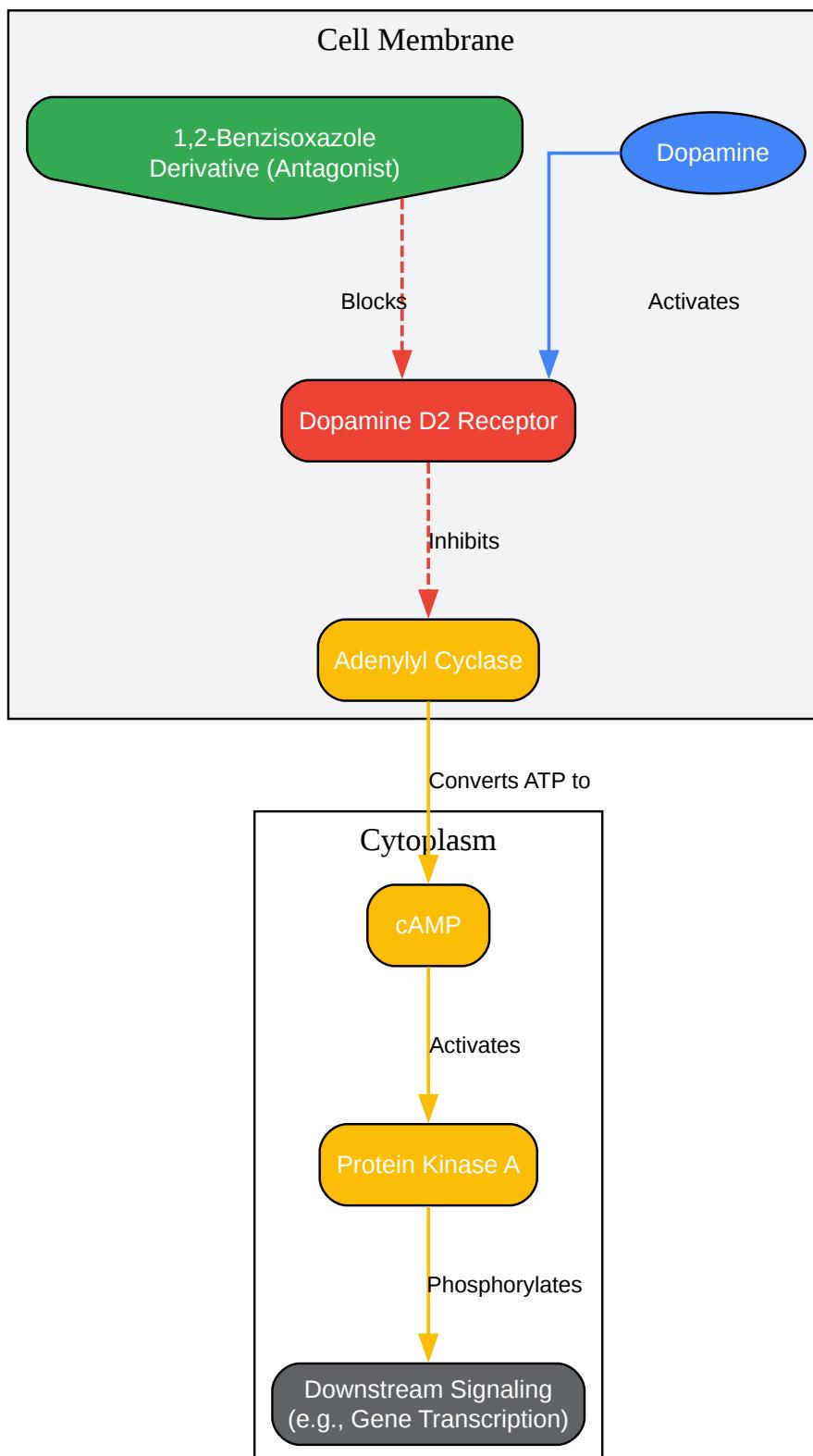
Quantitative Data: Receptor Binding Affinities

The following table summarizes the in vitro receptor binding affinities (Ki values in nM) of representative 1,2-benzisoxazole antipsychotic derivatives for key neurotransmitter receptors. Lower Ki values indicate higher binding affinity.

Compound	D2	5-HT2A	α 1-adrenergic	α 2-adrenergic	H1
Risperidone	3.13 - 3.3	0.16 - 0.2	0.8	7.54	2.23 - 20
Paliperidone	~3-6	~0.3-0.6	~1.2	~10	~15
Iloperidone	6.2	5.6	37	130	430
Ocaperidone	Potent D2 Antagonist	Potent 5-HT2A Antagonist	-	-	-

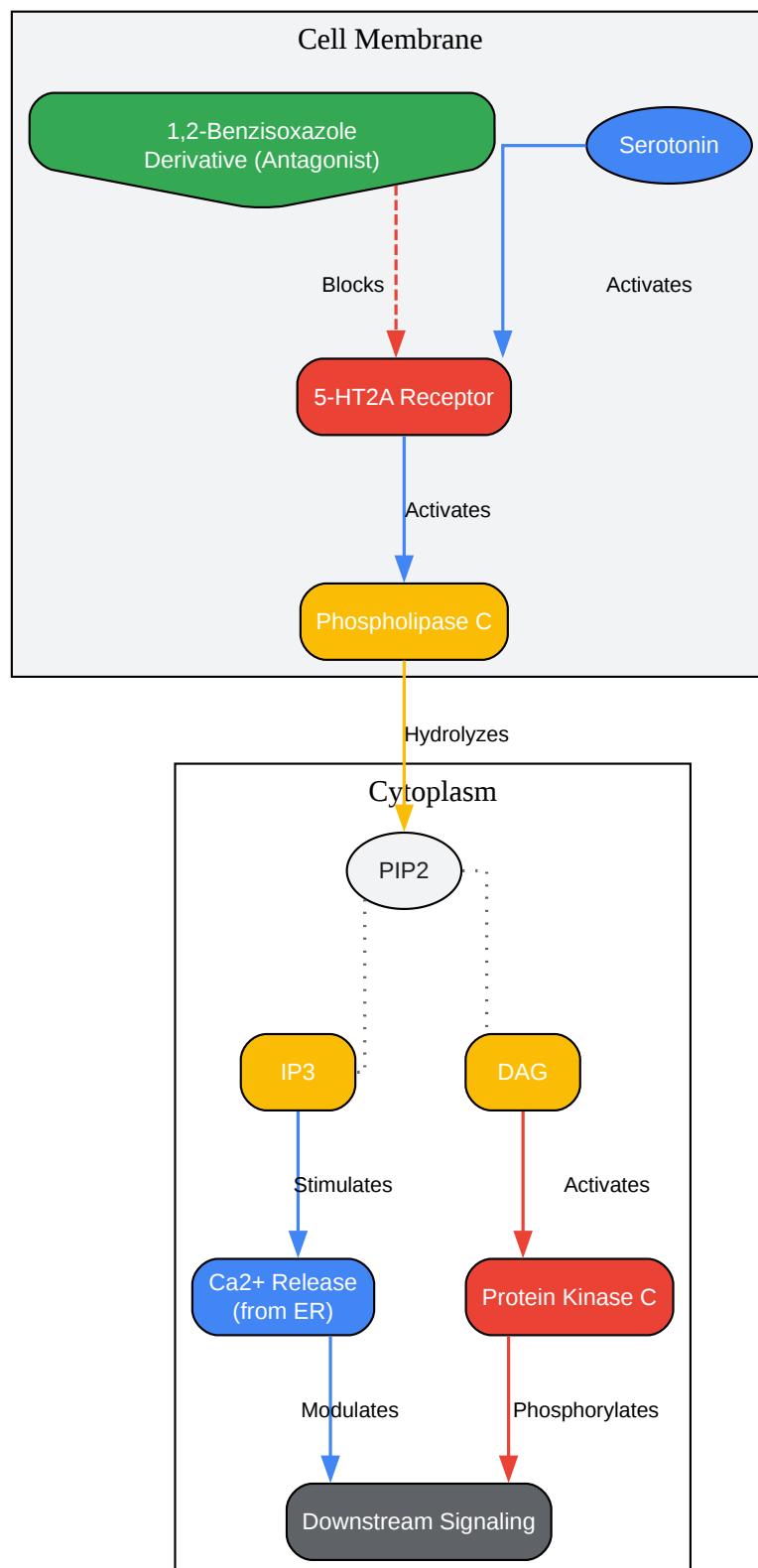
Data compiled from multiple sources.^{[2][4][5]}

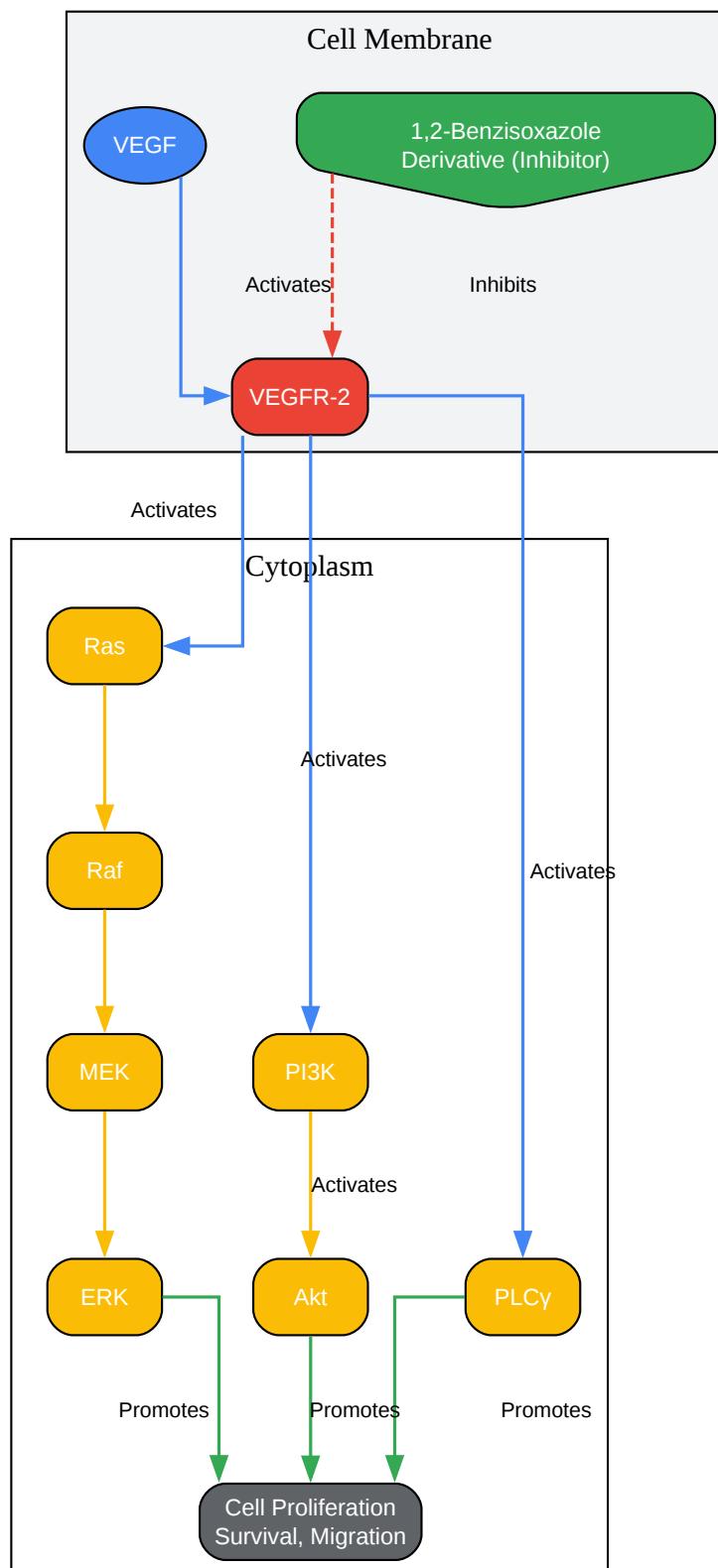
Signaling Pathways

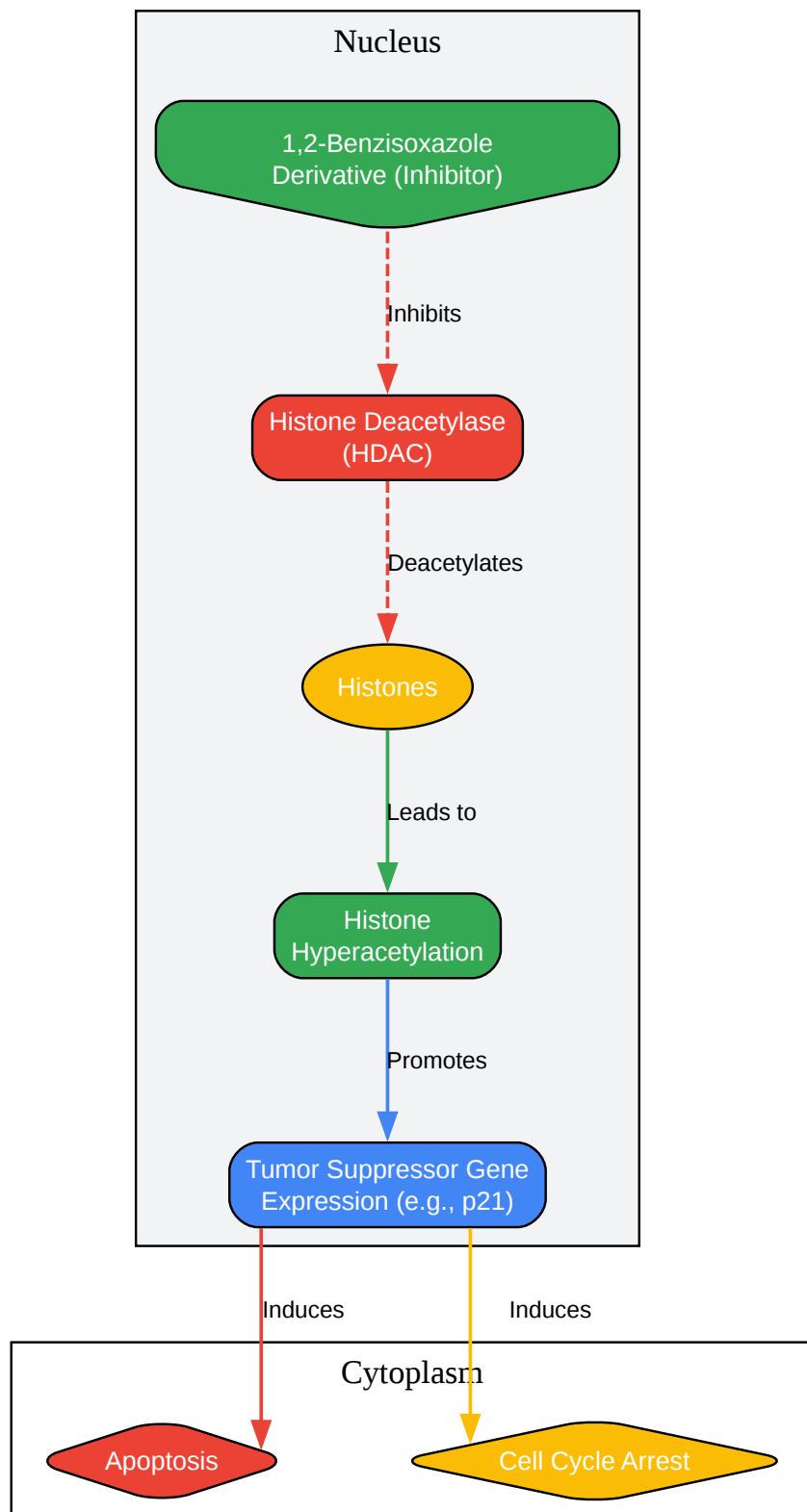


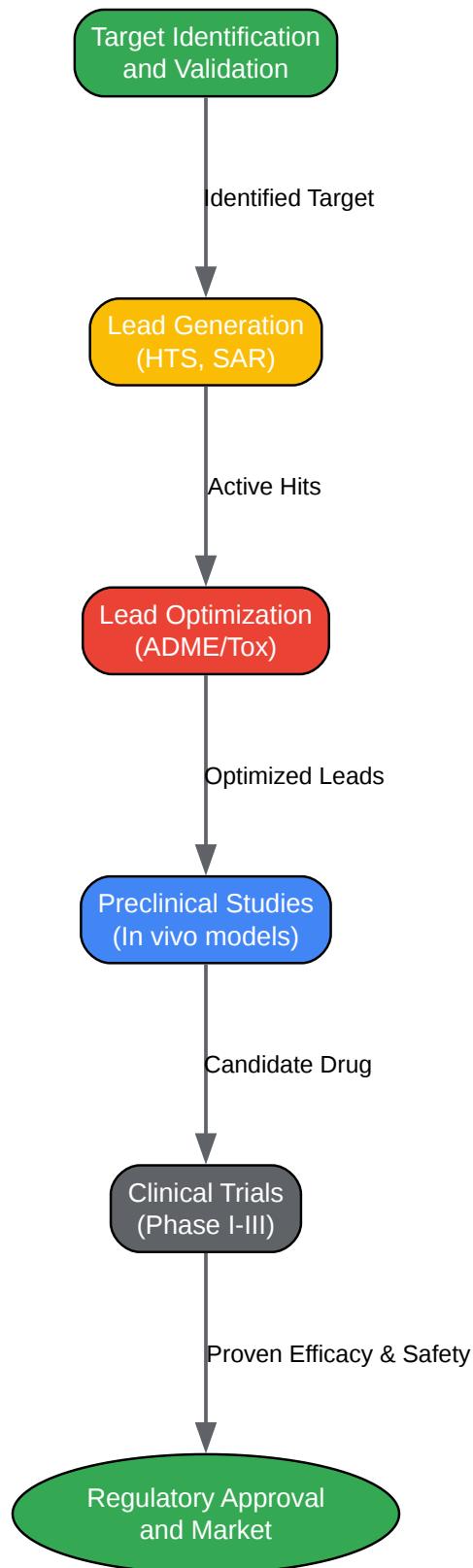
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Antagonism of the D2 receptor by 1,2-benzisoxazole derivatives.







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References

- 1. Benzisoxazole: a privileged scaffold for medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. psychopharmacologyinstitute.com [psychopharmacologyinstitute.com]
- 3. Atypical Antipsychotic Agents - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. psychiatrist.com [psychiatrist.com]
- 5. Biochemical profile of risperidone, a new antipsychotic - PubMed [pubmed.ncbi.nlm.nih.gov]
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